

Administration of Fenfluramine for In-Vivo Rodent Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Fenharmane

Cat. No.: B3351646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenfluramine, a phenethylamine derivative, is a serotonergic agent that has been investigated for its effects on appetite, seizures, and other neurological conditions. Its primary mechanism of action involves the release of serotonin and inhibition of its reuptake, leading to increased serotonin levels in the synaptic cleft. Fenfluramine also demonstrates activity as a 5-HT₂ receptor agonist and a sigma-1 receptor antagonist.^{[1][2]} This document provides detailed application notes and protocols for the administration of fenfluramine in in-vivo rodent studies, intended for researchers, scientists, and professionals in drug development.

Data Presentation

Table 1: Fenfluramine Dosage and Administration in Rodent Studies

Species	Route of Administration	Dosage Range	Dosing Regimen	Study Focus	Reference
Rat	Intravenous (i.v.)	1.25 - 6.25 mg/kg	Single dose	Pharmacokinetics	[3]
Rat	Oral (p.o.)	1.25 - 12.5 mg/kg	Single dose	Pharmacokinetics	[3]
Rat	Intraperitoneal (i.p.)	5 mg/kg	Twice daily (b.i.d.) for 4 days	Neurochemical effects	[4]
Rat	Intraperitoneal (i.p.)	0.5 - 5 mg/kg (escalating)	Twice daily (b.i.d.), each dose for 4 days	Neurochemical effects	[4]
Rat	Subcutaneous (s.c.)	1 - 24 mg/kg	Twice daily (b.i.d.) for 4 days	Neurochemical effects	[5]
Mouse	Oral (p.o.)	1 mg/kg	Single dose	Metabolism	[6]
Mouse	Subcutaneous (s.c.)	0.1 mg/kg/day	Infusion for 4 weeks	Neuroprotection	
Mouse	Intraperitoneal (i.p.)	0.3 mg/kg	Once daily (o.d.) for 4 weeks	Neuroprotection	

Table 2: Pharmacokinetic Parameters of Fenfluramine in Rats

Parameter	Value	Route of Administration	Reference
Half-life (Fenfluramine)	~1 hour	Intravenous	[3]
Half-life (Norfenfluramine)	~12 hours	Intravenous	[3]
Bioavailability	~20%	Oral	[3]
Protein Binding	~40%	-	[3]

Experimental Protocols

General Rodent Handling and Restraint

Proper handling and restraint are crucial for accurate drug administration and the well-being of the animal. For injections, mice and rats can be manually restrained. For intravenous tail vein injections, a restrainer device is recommended to ensure the animal remains still.

Protocol 1: Intraperitoneal (i.p.) Injection

Intraperitoneal injections are administered into the peritoneal cavity.

Materials:

- Fenfluramine solution
- Sterile syringe (1 ml) and needle (25-27 gauge for mice, 23-25 gauge for rats)
- 70% ethanol
- Animal scale

Procedure:

- Weigh the animal to determine the correct volume of fenfluramine solution to administer based on the desired dosage.

- Manually restrain the mouse or rat, exposing the abdomen.
- Wipe the injection site (lower quadrant of the abdomen) with 70% ethanol.
- Insert the needle at a 30-45 degree angle into the peritoneal cavity, being careful to avoid puncturing internal organs.
- Aspirate gently to ensure no fluid (urine or intestinal contents) is drawn into the syringe.
- Inject the solution slowly.
- Withdraw the needle and return the animal to its cage.
- Monitor the animal for any adverse reactions.

Protocol 2: Oral Gavage (p.o.)

Oral gavage ensures the precise oral administration of a substance.

Materials:

- Fenfluramine solution
- Sterile gavage needle (flexible or rigid, appropriate size for the animal)
- Syringe
- Animal scale

Procedure:

- Weigh the animal to calculate the required volume of the fenfluramine solution.
- Firmly restrain the animal to prevent head movement.
- Gently insert the gavage needle into the mouth, over the tongue, and advance it into the esophagus. The tip of the needle should reach the approximate level of the last rib.
- Administer the solution slowly.

- Carefully remove the gavage needle.
- Return the animal to its cage and monitor for any signs of distress.

Protocol 3: Subcutaneous (s.c.) Injection

Subcutaneous injections are administered into the space between the skin and the underlying muscle.

Materials:

- Fenfluramine solution
- Sterile syringe (1 ml) and needle (25-27 gauge)
- 70% ethanol
- Animal scale

Procedure:

- Weigh the animal to determine the correct injection volume.
- Manually restrain the animal.
- Lift the loose skin over the back or flank to create a "tent".
- Wipe the injection site with 70% ethanol.
- Insert the needle into the base of the skin tent, parallel to the body.
- Aspirate to ensure the needle has not entered a blood vessel.
- Inject the solution.
- Withdraw the needle and gently massage the area to aid dispersal.
- Return the animal to its cage and observe for any reactions.

Protocol 4: Intravenous (i.v.) Tail Vein Injection

Intravenous injections are administered directly into the lateral tail vein.

Materials:

- Fenfluramine solution
- Sterile syringe (1 ml) and needle (27-30 gauge)
- Restrainer for the animal
- Heat lamp or warm water to dilate the tail vein
- 70% ethanol
- Animal scale

Procedure:

- Weigh the animal to calculate the required injection volume.
- Place the animal in a restrainer, leaving the tail accessible.
- Warm the tail using a heat lamp or by immersing it in warm water to dilate the veins.
- Wipe the tail with 70% ethanol. The lateral tail veins will be visible on either side of the tail.
- Insert the needle, bevel up, into the vein at a shallow angle.
- If the needle is correctly placed, a small amount of blood may enter the hub of the needle.
- Inject the solution slowly. If swelling occurs, the needle is not in the vein and should be withdrawn.
- After injection, withdraw the needle and apply gentle pressure to the site with a sterile gauze pad to prevent bleeding.
- Return the animal to its cage and monitor its condition.

Mandatory Visualizations

Fenfluramine Administration Workflow

Caption: Experimental workflow for Fenfluramine administration in rodents.

Simplified Signaling Pathway of Fenfluramine

Caption: Simplified signaling pathway of Fenfluramine.

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